Trixylyl Phosphate: An In-depth Technical Guide to its Environmental Fate and Persistence

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Compound of Interest		
Compound Name:	*Trixylyl phosphate*	
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Introduction

Trixylyl phosphate (TXP), a complex mixture of aryl phosphate esters, has been utilized as a flame retardant and plasticizer in various industrial applications. Its potential for release into the environment has prompted extensive evaluation of its environmental fate and persistence. This technical guide provides a comprehensive overview of the current scientific understanding of TXP's behavior in the environment, focusing on its degradation, bioaccumulation potential, and mobility. The information is presented to aid researchers and professionals in assessing the environmental risks associated with this substance.

Physicochemical Properties

The environmental partitioning and fate of **Trixylyl phosphate** are largely governed by its physicochemical properties. As a UVCB substance (Unknown or Variable composition, Complex reaction products, or Biological materials), the properties of commercial TXP can vary. [1] The data presented below represents typical values reported for commercial **Trixylyl phosphate**.

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Property	Value	Reference
CAS Number	25155-23-1	[1][2]
Molecular Formula	C24H27O4P	[2]
Molecular Weight	410.45 g/mol	[2]
Physical State	Clear, viscous liquid at room temperature	[2][3]
Melting Point / Pour Point	Approximately -20 °C (Commercial products)	[2][3]
Boiling Point	>300 °C at atmospheric pressure; 243-265 °C at 13.332 hPa	[2]
Vapour Pressure	8.7 x 10-6 Pa at 20°C	[2]
Water Solubility	0.11 - 0.89 mg/L at room temperature	[2]
Octanol-Water Partition Coefficient (log Kow)	3.0 - 6.5 (experimentally determined for components); 5.63 (used in risk assessment)	[2]

Environmental Fate and Persistence

The persistence of **Trixylyl phosphate** in the environment is determined by its susceptibility to various abiotic and biotic degradation processes.

Abiotic Degradation

Hydrolysis:

Hydrolysis is a significant abiotic degradation pathway for **Trixylyl phosphate**, particularly under alkaline conditions. The rate of hydrolysis is pH-dependent. While stable at neutral pH, TXP is expected to hydrolyze in alkaline waters.[4] Estimated half-lives for hydrolysis are 93 days at pH 9, 9.3 days at pH 10, and 22 hours at pH 11.[4] In acidic or alkaline environments, hydrolysis could become a significant degradation route, though it is often assumed to be zero

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in standard risk assessments due to the prevalence of biotic degradation.[2] The primary hydrolysis products are diaryl phosphates and subsequently xylenols and phosphoric acid.[5]

Photolysis:

Direct photolysis is not considered a significant degradation pathway for **Trixylyl phosphate** in the aquatic environment. This is because TXP does not absorb UV light at wavelengths greater than 290 nm, which is the environmentally relevant spectrum of sunlight.[4]

Atmospheric Photooxidation:

In the atmosphere, **Trixylyl phosphate** is expected to undergo photooxidation. The estimated atmospheric half-life due to reaction with hydroxyl radicals is approximately 8 hours.[2]

Biotic Degradation

Biodegradation is a key process influencing the persistence of **Trixylyl phosphate** in the environment. Studies have shown that TXP is inherently biodegradable, although not readily biodegradable.[4]

Biodegradation Test	Result	Reference
OECD 301C (Modified MITI Test)	0-1% degradation in 28 days	[4]
OECD 301F (Manometric Respirometry)	14% degradation in 28 days	[6]
Extended OECD 301F	>60% degradation by day 68	[4]

The primary biodegradation pathway is believed to be the stepwise hydrolysis of the ester bonds, leading to the formation of xylenols and phosphoric acid, which can then be further mineralized.[7]

Bioaccumulation

Trixylyl phosphate has a high potential for bioaccumulation in aquatic organisms, which is consistent with its high octanol-water partition coefficient.

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Parameter	Value	Reference
Bioconcentration Factor (BCF)	~1,900 L/kg (in fish)	[2]
Bioconcentration Factor (BCF)	776 (ECHA)	[6]
Estimated Bioconcentration Factor (BCF)	720	[4][8]

These values suggest that **Trixylyl phosphate** can accumulate in aquatic organisms to concentrations significantly higher than in the surrounding water.

Mobility and Environmental Distribution

Based on its physicochemical properties, **Trixylyl phosphate** is expected to partition predominantly to soil and sediment in the environment. Its low water solubility and high log Kow indicate strong adsorption to organic matter in soil and sediment. The estimated soil organic carbon-water partitioning coefficient (Koc) is high, suggesting that TXP is expected to be immobile in soil.[4] Its low vapor pressure indicates that volatilization from water or soil surfaces is not a significant transport pathway.[4]

Environmental Fate Pathway of **Trixylyl Phosphate**

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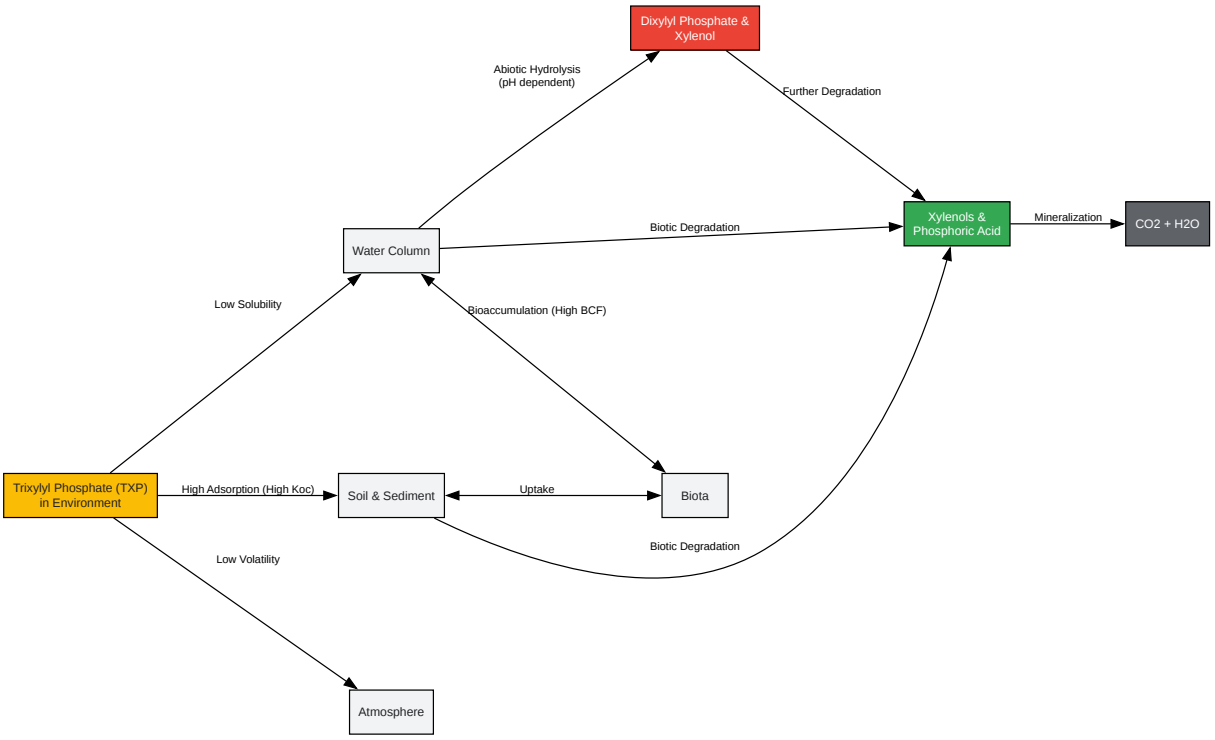

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Caption: Environmental fate and transformation pathway of **Trixylyl phosphate** (TXP).

Experimental Protocols

Detailed experimental protocols for the key studies cited are based on standardized OECD guidelines.

Biodegradation: OECD 301F - Manometric Respirometry Test

This method determines the ready biodegradability of a substance by measuring oxygen consumption.

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- Principle: A known volume of inoculated mineral medium containing the test substance as the sole source of organic carbon is stirred in a closed flask. The consumption of oxygen is measured over a 28-day period.[9]
- Inoculum: Activated sludge from a domestic wastewater treatment plant.[10]
- Test Concentration: Typically 100 mg/L of the test substance.[9]
- Temperature: Maintained at a constant temperature, typically 22 ± 2°C.[11]
- Duration: 28 days, with the possibility of extension.[9]
- Measurement: Oxygen consumption is determined by measuring the pressure decrease in the sealed vessel, with evolved carbon dioxide being absorbed.[11]
- Analysis: The amount of oxygen consumed by the microbial population in the presence of the test substance is corrected for the oxygen uptake of a blank control (inoculum only) and expressed as a percentage of the theoretical oxygen demand (ThOD).[9]

Biodegradation: OECD 301C - Modified MITI Test (I)

This test also assesses ready biodegradability by measuring oxygen consumption.

- Principle: Similar to OECD 301F, this method measures oxygen uptake in a closed respirometer.[12]
- Inoculum: A mixture of inocula from various sources, as specified in the guideline, is used.[13]
- Test Concentration: 100 mg/L of the test substance.[4]
- Temperature: 25 ± 1°C.[12]
- Duration: 28 days.[14]
- Measurement: Oxygen consumption is measured automatically, and specific chemical analysis of the test substance can also be performed.[13]

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- Analysis: Biodegradation is calculated as the percentage of the theoretical oxygen demand.[12]

Hydrolysis: OECD 111 - Hydrolysis as a Function of pH

This guideline describes a method to determine the rate of abiotic hydrolysis of chemicals.[15][16]

- Principle: The test substance is incubated in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) in the dark.[15][16]
- Test Substance Concentration: A single concentration, not exceeding 0.01 M or half the water solubility, is used.[16]
- Temperature: A preliminary test is often conducted at an elevated temperature (e.g., 50°C) to screen for reactivity. Definitive tests are then performed at various temperatures to determine the temperature dependence of the hydrolysis rate.[17]
- Duration: The test is continued until 90% of the substance has hydrolyzed or for a maximum of 30 days.[16]
- Measurement: At appropriate time intervals, samples are analyzed for the concentration of the test substance and any significant hydrolysis products.[16]
- Analysis: The rate of hydrolysis is determined, and from this, the half-life of the substance at different pH values is calculated.

Bioaccumulation: OECD 305 - Bioaccumulation in Fish

This guideline details a procedure to assess the bioaccumulation potential of a substance in fish.[3]

- Principle: The test consists of two phases: an uptake phase where fish are exposed to the test substance at a constant concentration in water, followed by a depuration phase where the fish are transferred to clean water.[18][19]
- Test Organism: A suitable fish species, such as zebrafish (Danio rerio) or rainbow trout (Oncorhynchus mykiss).[19]

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- Exposure: A flow-through system is preferred to maintain a constant concentration of the test substance.[18][19]
- Duration: The uptake phase is typically 28 days, followed by a depuration phase.[3]
- Measurement: The concentration of the test substance is measured in the fish tissue and in the water at regular intervals during both phases.[18]
- Analysis: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady-state.[3]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

The quantification of **Trixylyl phosphate** in environmental samples and experimental media is typically performed using Gas Chromatography coupled with Mass Spectrometry (GC-MS).[20][21][22]

- Principle: GC separates the components of a mixture based on their volatility and interaction with a stationary phase. The separated components then enter the mass spectrometer, which ionizes them and separates the ions based on their mass-to-charge ratio, allowing for identification and quantification.[20]
- Sample Preparation: This often involves liquid-liquid extraction or solid-phase extraction (SPE) to isolate and concentrate the analyte from the sample matrix (e.g., water, soil, or biota).[23]
- Chromatographic Separation: A capillary column is used in the GC to separate the various isomers of TXP and other components in the sample.[20]
- Detection and Quantification: The mass spectrometer is used for detection. Quantification is typically achieved using an internal standard method to ensure accuracy and precision.[20]

Experimental Workflow for Environmental Fate Assessment

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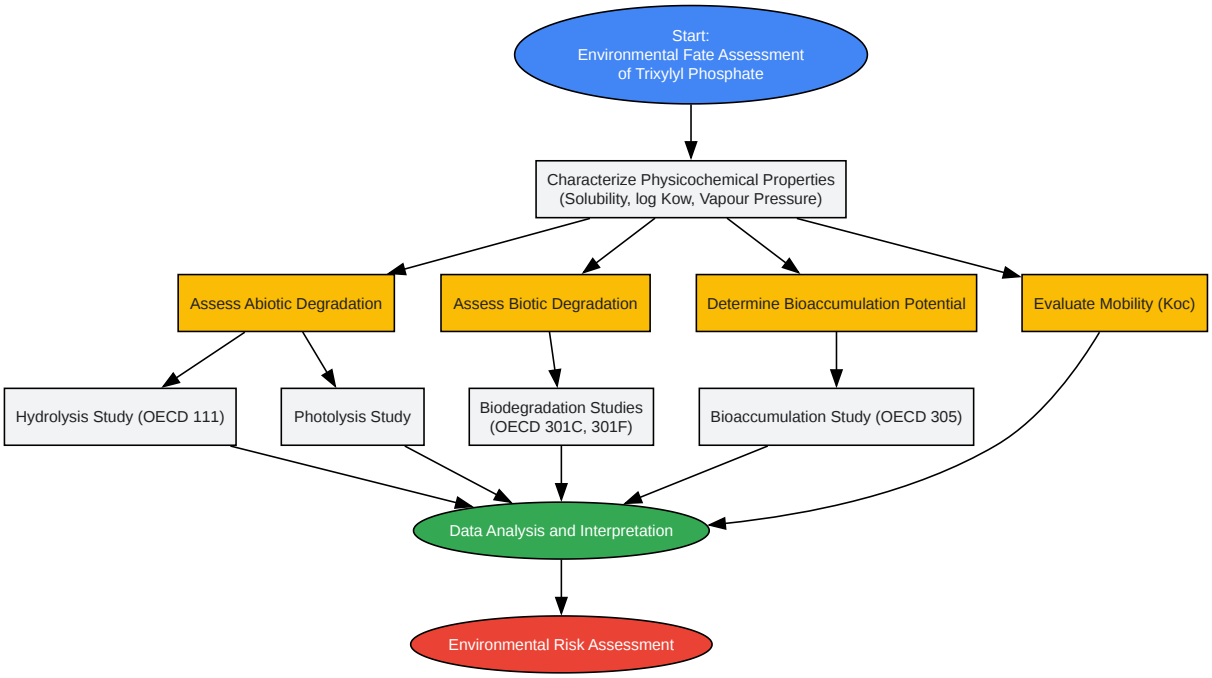

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Caption: A typical experimental workflow for assessing the environmental fate of **Trixylyl phosphate**.

Conclusion

Trixylyl phosphate is a substance with a high potential for persistence and bioaccumulation in the environment. While it is inherently biodegradable, the rate of degradation is slow. Its primary environmental sinks are soil and sediment, where it is expected to be relatively immobile. Abiotic degradation through hydrolysis can be significant under alkaline conditions, but photolysis is not a major degradation pathway. The high bioaccumulation potential warrants careful consideration in environmental risk assessments. This guide provides a summary of the key data and experimental approaches used to evaluate the environmental fate and persistence of **Trixylyl phosphate**, offering a valuable resource for researchers and environmental professionals.

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